

# Application Notes and Protocols for In Vivo Studies of Dialifos Toxicity

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## Compound of Interest

Compound Name: **Dialifos**

Cat. No.: **B016134**

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## Introduction

**Dialifos** is an organophosphate insecticide and acaricide. Like other organophosphates, its primary mechanism of toxicity involves the inhibition of acetylcholinesterase (AChE), an enzyme crucial for the proper functioning of the nervous system. Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine (ACh) in synaptic clefts and neuromuscular junctions, resulting in overstimulation of cholinergic receptors and subsequent toxic effects.[\[1\]](#) [\[2\]](#) Understanding the in vivo toxicity of **Dialifos** is essential for risk assessment and the development of potential antidotes. This document provides detailed application notes and protocols for studying **Dialifos** toxicity in various animal models.

## Data Presentation: Quantitative Toxicity Data for Dialifos

The following tables summarize the available quantitative toxicity data for **Dialifos** in different animal models. It is important to note that publicly available and validated data for **Dialifos** are limited.

Table 1: Acute Toxicity of **Dialifos**

Species	Route of Administration	LD50 (mg/kg body weight)	Reference
Rat (male)	Oral	71	--INVALID-LINK--
Rat (male)	Oral (with Atropine)	140	--INVALID-LINK--
Rat (male)	Oral (with 2-PAM)	267	--INVALID-LINK--
Rat (male)	Oral (with Atropine + 2-PAM)	177	--INVALID-LINK--

Table 2: No-Observed-Adverse-Effect Level (NOAEL) for **Dialifos**

Species	Study Duration	Route of Administration	NOAEL	Effect	Reference
Rat	90-day	Oral (diet)	0.15 mg/kg bw/day	Cholinesterase inhibition	--INVALID-LINK--
Dog	2-year	Oral (diet)	0.025 mg/kg bw/day	Cholinesterase inhibition	--INVALID-LINK--
Mouse (male)	90-day	Oral (gavage)	5 mg/kg bw/day	Decreased growth rate, liver necrosis	--INVALID-LINK--

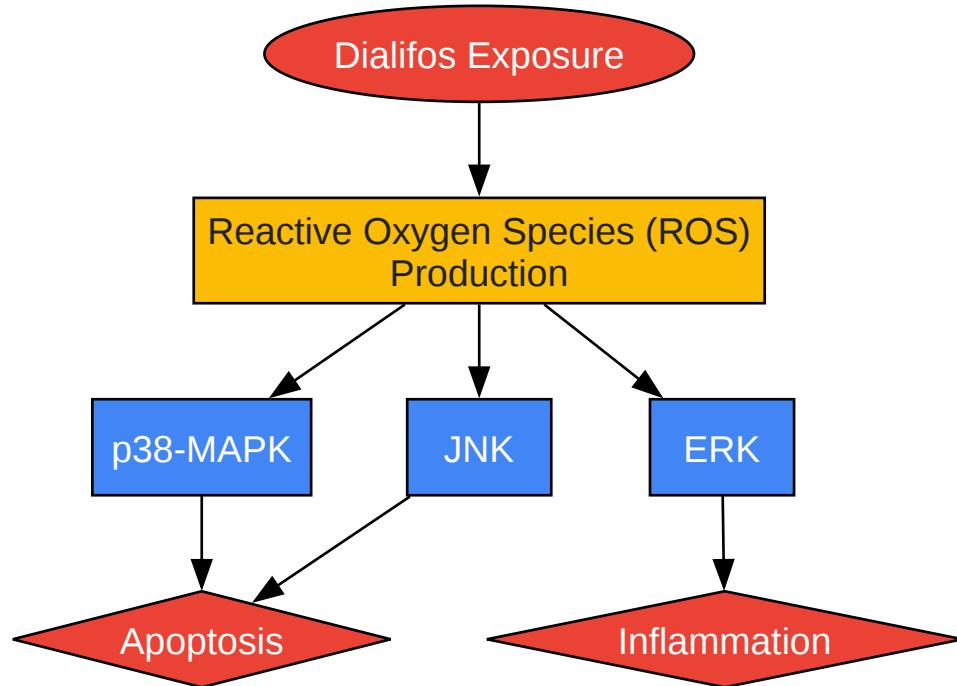
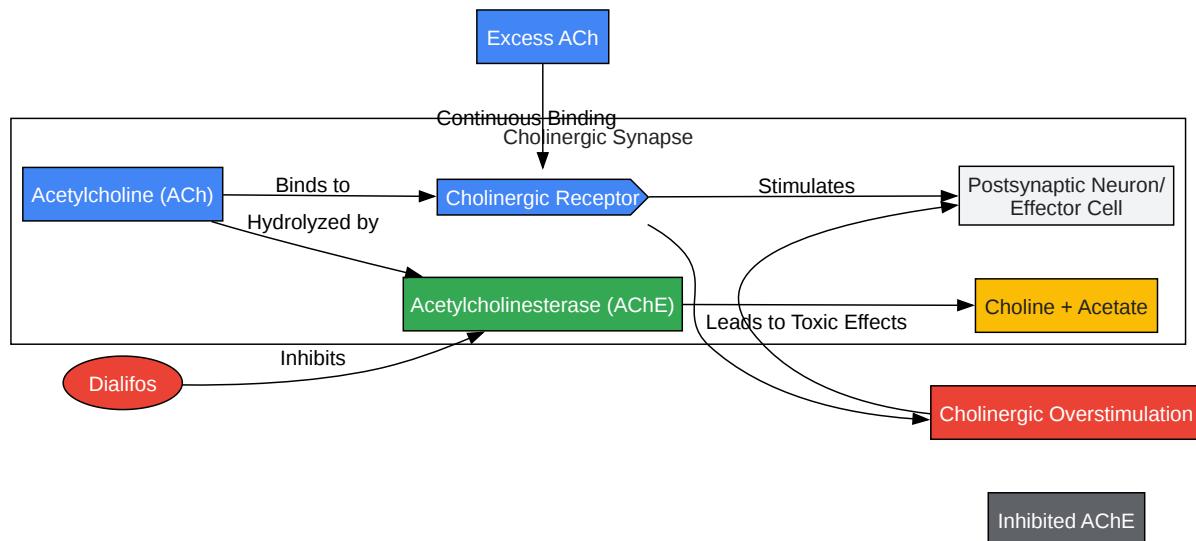
Table 3: In Vivo Cholinesterase Inhibition by **Dialifos** in Rats (14-Day Oral Study)

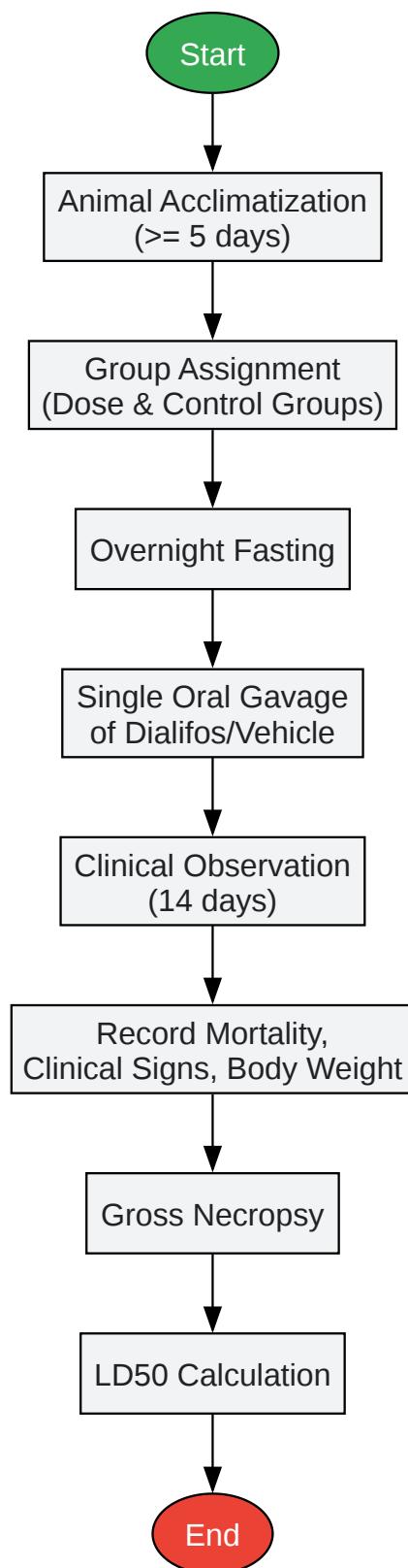
Dose (mg/kg/day)	Plasma Cholinesterase Inhibition	Erythrocyte Cholinesterase Inhibition	Brain Cholinesterase Inhibition
0.5	Yes	No	No
1.0	Yes	Yes	No
2.5	Yes	Yes	Yes

Data adapted from Nomura, 1970 as cited in INCHEM, 1976.

## Signaling Pathways in Dialifos Toxicity

The primary toxic mechanism of **Dialifos** is the inhibition of acetylcholinesterase. However, downstream effects and other potential pathways may also be involved in its overall toxicity profile.





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## References

- 1. [emedicine.medscape.com](https://www.emedicine.medscape.com) [emedicine.medscape.com]
- 2. [epa.gov](https://www.epa.gov) [epa.gov]
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